

# Essential Guide to the Safe Disposal of H-Asp(OcHx)-OH

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## Compound of Interest

Compound Name: H-Asp(OcHx)-OH

Cat. No.: B612983

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the safe disposal of **H-Asp(OcHx)-OH** (L-Aspartic acid 4-cyclohexyl ester), a key reagent in peptide synthesis. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

## Physicochemical Properties of H-Asp(OcHx)-OH

A clear understanding of the chemical's properties is the first step toward safe handling and disposal. The following table summarizes the key physicochemical data for **H-Asp(OcHx)-OH**.

Property	Value
Chemical Name	L-Aspartic acid 4-cyclohexyl ester
CAS Number	112259-66-2[1]
Molecular Formula	C <sub>10</sub> H <sub>17</sub> NO <sub>4</sub> [1]
Molecular Weight	215.3 g/mol [1]
Appearance	White to off-white powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.

## Health and Safety Information

While specific toxicity data for **H-Asp(OcHx)-OH** is not readily available, it is prudent to handle it with the care afforded to all laboratory chemicals. The safety data sheet for the similar compound Boc-Asp(OcHx)-OH indicates that it is a combustible solid.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.
- Respiratory Protection: In case of dust formation, a certified respirator (e.g., N95) is recommended.
- Skin and Body Protection: A lab coat or other protective clothing is essential.

## Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **H-Asp(OcHx)-OH**. This procedure is based on general best practices for chemical waste management due to the absence of specific regulatory guidelines for this compound.

### 1. Waste Identification and Segregation:

- Unused or Expired **H-Asp(OcHx)-OH**: This should be treated as chemical waste.
- Contaminated Materials: Any materials that have come into contact with **H-Asp(OcHx)-OH**, such as weigh boats, filter paper, gloves, and empty containers, must also be disposed of as chemical waste.

### 2. Containment and Labeling:

- All waste materials should be collected in a designated, leak-proof, and clearly labeled waste container.
- The label should include:

- The full chemical name: "**H-Asp(OcHx)-OH**" or "L-Aspartic acid 4-cyclohexyl ester"
- The words "Hazardous Waste"
- The date of accumulation
- The name of the generating laboratory or researcher

### 3. Storage:

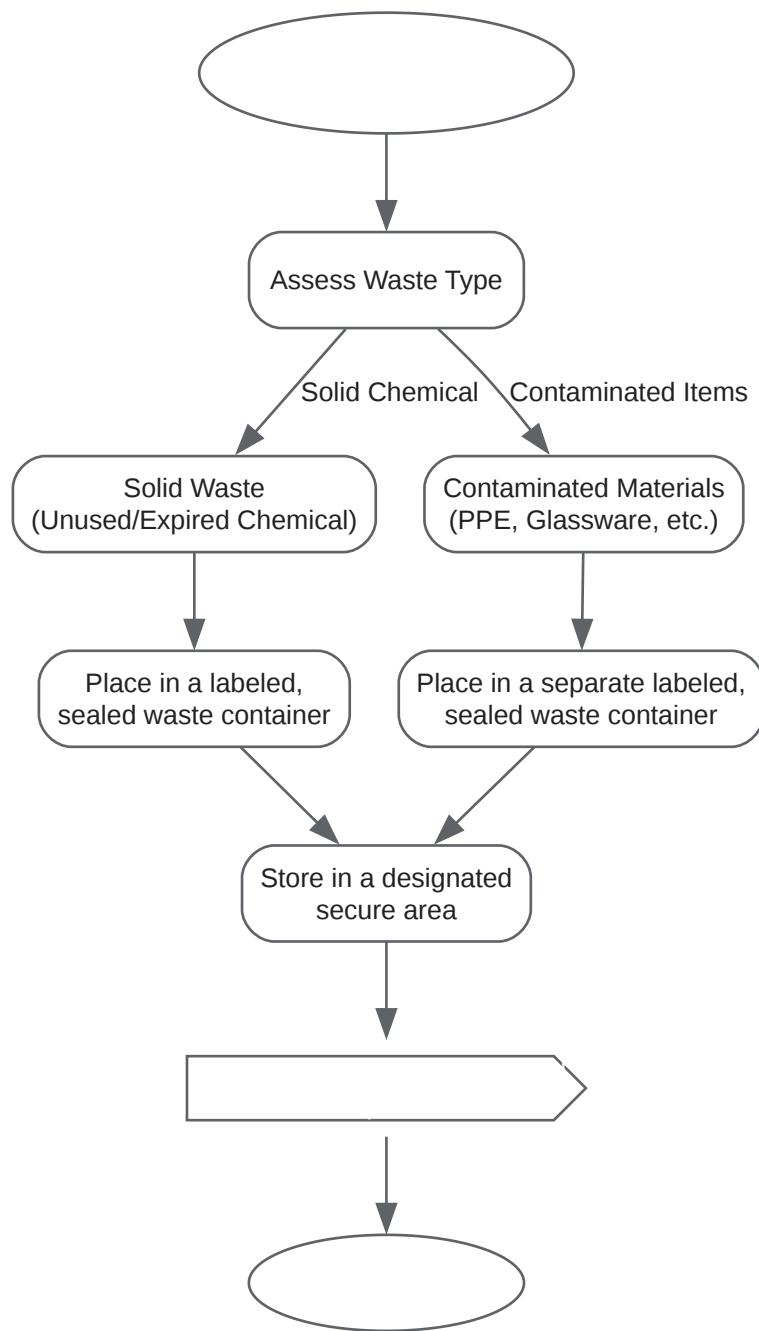
- The waste container should be kept closed at all times, except when adding waste.
- Store the container in a designated, well-ventilated, and secure area, away from incompatible materials.

### 4. Final Disposal:

- Crucially, do not dispose of **H-Asp(OcHx)-OH** down the drain or in regular trash.
- The recommended and safest method of disposal is to contact a licensed professional waste disposal service. These services are equipped to handle and dispose of chemical waste in accordance with federal, state, and local environmental regulations.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **H-Asp(OcHx)-OH**.



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Figure 1: Disposal workflow for **H-Asp(OcHx)-OH**.

Disclaimer: This information is intended as a guide and does not supersede institutional or regulatory requirements. Always consult your institution's Environmental Health and Safety (EHS) department and the relevant Safety Data Sheet (SDS) for specific guidance.

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## References

- 1. [peptide.com](http://peptide.com) [peptide.com]
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